

# safety and handling precautions for 3-Methoxymethyl-benzene-1,2-diamine

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## Compound of Interest

Compound Name: 3-Methoxymethyl-benzene-1,2-diamine

Cat. No.: B3302356

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An In-depth Technical Guide to the Safety and Handling of Methoxy-Diaminobenzene Derivatives

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a formal risk assessment or a Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the material you are using before handling. The chemical name "**3-Methoxymethyl-benzene-1,2-diamine**" is ambiguous. This guide synthesizes data for the closely related and commercially available compound, 3-Methoxybenzene-1,2-diamine (CAS: 37466-89-0), and other relevant isomers found in safety literature. Users must verify the identity and CAS number of their specific compound.

## Chemical Identification and Physical Properties

Positive identification of the chemical substance is the first step in ensuring safe handling. The properties of methoxy-diaminobenzene derivatives can vary based on the specific arrangement of the functional groups (isomerism).

Identifier	3-Methoxybenzene-1,2-diamine
CAS Number	37466-89-0[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O[1][2][3][4][5]
Molecular Weight	138.17 g/mol [1][2][4]
Synonyms	3-Methoxy-1,2-benzenediamine, 3-Methoxy-phenylenediamine[1][2]
Physical & Chemical Property	Value / Description
Appearance	Solid[5]
Water Solubility	Slightly soluble (5.9 g/L at 25 °C)[3]
pKa	4.10 ± 0.10 (Predicted)[3]
LogP	0.5[1]
Storage Conditions	Store at -20°C under nitrogen, as the compound may be air sensitive[3].

## Hazard Identification and Classification

According to the Globally Harmonized System (GHS), 3-Methoxybenzene-1,2-diamine is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]

Note: A closely related isomer, 2-(Methoxymethyl)benzene-1,4-diamine, is classified as toxic if swallowed (H301), toxic in contact with skin (H311), and may cause an allergic skin reaction (H317)[6]. This highlights the importance of verifying the specific isomer.

## Experimental Safety Protocols and Handling

Strict adherence to safety protocols is mandatory when handling this compound.

### Engineering Controls

- **Ventilation:** Always handle this material in a well-ventilated area[7]. For procedures that may generate dust or aerosols, use a certified chemical fume hood[8].
- **Safety Equipment:** A safety shower and eye wash station must be readily accessible in the immediate work area[7].

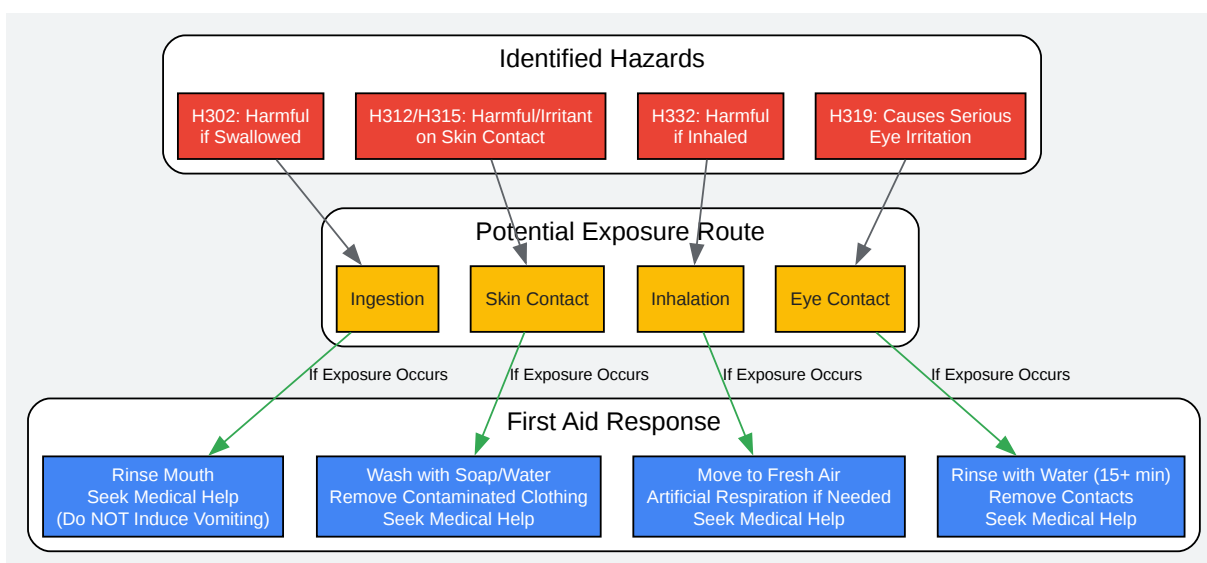
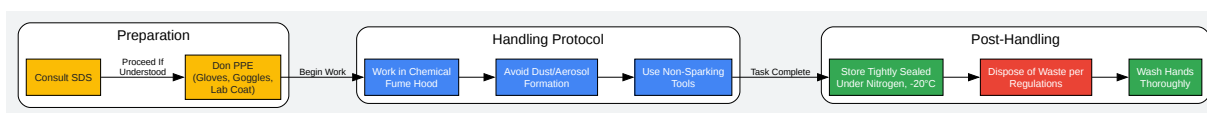
### Personal Protective Equipment (PPE)

The following PPE is required to minimize exposure.

Protection Type	Specification	Rationale & Citation
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Use equipment tested and approved under standards like EN 166 (EU) or NIOSH (US) [8]. Protects against serious eye irritation (H319).
Skin Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber). A full protective suit may be necessary for larger quantities.	Gloves must be inspected before use and disposed of properly after[7][8]. Protects against skin irritation (H315) and dermal toxicity (H312).
Respiratory Protection	A NIOSH-approved respirator is required if ventilation is inadequate or dust is generated.	Protects against inhalation toxicity (H332)[7].

## Safe Handling and Storage

- General Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday[8][9]. Do not eat, drink, or smoke in the laboratory[10].
- Handling: Avoid contact with skin, eyes, and clothing[7][8]. Avoid the formation of dust and aerosols[8]. Use non-sparking tools and take measures to prevent electrostatic charge buildup[9][10].
- Storage: Keep the container tightly closed in a dry, well-ventilated place[7][9]. The compound may be air-sensitive and should be stored under an inert atmosphere (e.g., nitrogen) at a controlled temperature (-20°C is recommended)[3].



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